Comprehensive Spectroscopic Profiling of [2,4'-Bipyridine]-5,6-diamine

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Compound of Interest

Compound Name:	*[2,4'-Bipyridine]-5,6-diamine*
Cat. No.:	*B8681625*

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Structural Logic & Numbering Convention

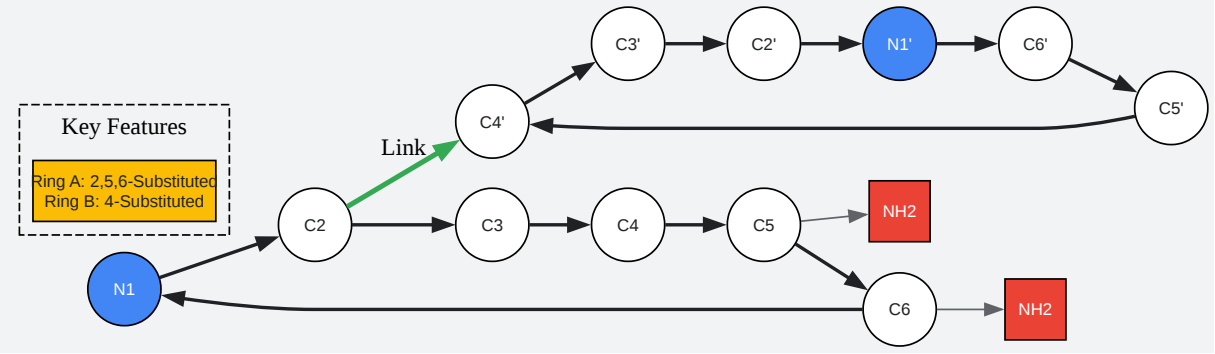
Understanding the topology is critical for spectral assignment. The molecule consists of two pyridine rings:

- Ring A (Unprimed): The 2-substituted pyridine ring carrying the 5,6-diamine functionality.
- Ring B (Primed): The 4-substituted pyridine ring (acting as a substituent on Ring A).

Numbering Priority:

- Heteroatom: Nitrogen atoms get position 1.
- Linkage: In [2,4'-Bipyridine], Ring A is connected at C2 to C4' of Ring B.
- Substituents: The amines are located at C5 and C6 of Ring A.

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Figure 1: Structural connectivity and numbering of **[2,4'-Bipyridine]-5,6-diamine**. Note the vicinal diamine motif at positions 5 and 6 of Ring A.

Nuclear Magnetic Resonance (NMR) Spectroscopy[1]

^1H NMR Data (Predicted in DMSO-d6)

The spectrum will display two distinct aromatic systems. Ring B (4'-pyridyl) will show a characteristic AA'XX' pattern (pseudo-doublets), while Ring A will show a simple AB system for protons H3 and H4, heavily influenced by the electron-donating amino groups.

Solvent: DMSO-d6 is recommended due to the polarity of the diamine. Frequency: 400 MHz reference.

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Position	Shift (, ppm)	Multiplicity	(Hz)	Integration	Assignment Logic
Ring B (4'-Py)					
H2', H6'	8.60 - 8.65	Doublet (d)	4.5 - 5.0	2H	to Nitrogen (deshielded). Characteristic of 4-substituted pyridines.
H3', H5'	7.80 - 7.85	Doublet (d)	4.5 - 5.0	2H	to Nitrogen. Coupled to H2'/H6'.
Ring A (2,5,6-Py)					
H3	7.10 - 7.20	Doublet (d)	8.0	1H	Ortho to bipyridine link (deshielding), but meta to amine.
H4	6.80 - 6.90	Doublet (d)	8.0	1H	Key Diagnostic: Vicinal to H3. Ortho to C5-NH2 (strong shielding). Upfield shift.
Amine Protons					
5-NH2	4.80 - 5.20	Broad Singlet	-	2H	Typical aromatic primary

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					amine. Exchangeable with D2O.
6-NH2	5.60 - 6.00	Broad Singlet	-	2H	Adjacent to Ring Nitrogen (N1).[1] Often slightly more deshielded/broad due to H-bonding capability with N1.

Critical Analysis:

- The H3/H4 Coupling: The presence of a clean doublet-doublet system with a vicinal coupling constant (

  Hz) is the primary confirmation of the 5,6-substitution pattern. If the amines were at 4,6 (meta), you would see two singlets (or meta-coupled doublets,

  Hz).
- Shielding Effect: The H4 proton is significantly shielded compared to unsubstituted bipyridine (typically ~8.0 ppm) due to the resonance donation from the 5-amino group.

^13C NMR Data (Predicted)

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Carbon	Shift (, ppm)	Type	Assignment Note
C6 (Ring A)	150.0 - 152.0	Quaternary (C-N)	Attached to NH2 and adjacent to Ring N. Most deshielded non-alpha carbon.
C2' / C6'	149.5 - 150.5	CH	to Nitrogen in Ring B.
C2 (Ring A)	142.0 - 144.0	Quaternary	Ipso carbon connecting to Ring B.
C5 (Ring A)	135.0 - 137.0	Quaternary (C-N)	Attached to NH2.
C4' / C4	144.0 / 120.0	Quaternary / CH	Linkage point on Ring B / Shielded CH on Ring A.
H3' / H5'	121.0 - 122.0	CH	to Nitrogen in Ring B.
C3 (Ring A)	118.0 - 120.0	CH	Vicinal to linkage.
C4 (Ring A)	110.0 - 115.0	CH	Highly shielded by ortho-amino group.

Vibrational Spectroscopy (FT-IR)

The IR spectrum serves as a "fingerprint" for the vicinal diamine functionality.

Sampling: KBr Pellet or ATR (Diamond).

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Wavenumber (cm)	Intensity	Assignment	Diagnostic Value
3450, 3320	Medium/Sharp	Stretching	Characteristic doublet for primary amines ( ). You may see multiple bands due to two distinct amine groups.
3200 - 3100	Weak/Broad	Aromatic	Typical heteroaromatic C-H stretch.
1640 - 1620	Strong	Bending	Scissoring vibration of the primary amine.
1590, 1540	Strong		Pyridine ring skeletal vibrations.
1280 - 1250	Medium	Stretching	C_aromatic - N_amine bond stretch.
820 - 800	Strong	OOP	Out-of-plane bending for para-substituted pyridine (Ring B).

Electronic Spectroscopy (UV-Vis)

The conjugation of the bipyridine system coupled with the auxochromic effect of the diamine results in a significant bathochromic shift (red shift) compared to unsubstituted bipyridine.

Solvent: Methanol or Ethanol.

- Band I ( ): 240 - 250 nm (Bipyridine backbone).
- Band II (CT / Auxochrome): 310 - 340 nm.

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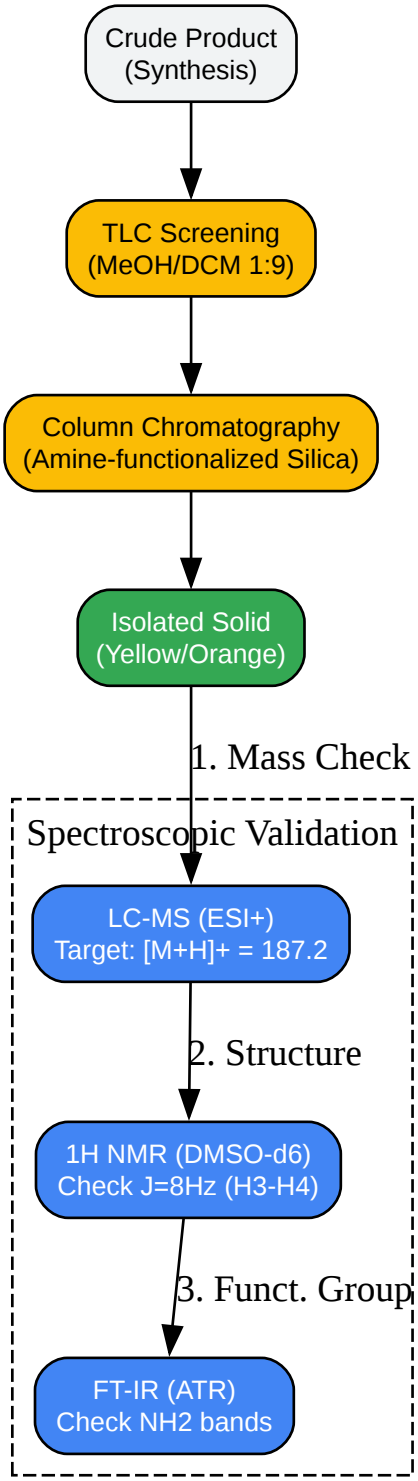
- Mechanism: The lone pairs on the 5,6-diamines participate in resonance with the electron-deficient pyridine rings, creating a low-energy transition.
- Visual Appearance: The compound is likely yellow to orange in solid state and solution.

- pH Dependence: The spectrum will change drastically upon acidification (protonation of amines/pyridine nitrogens), causing a hypsochromic shift (blue shift) as the lone pairs are locked up.

Experimental Workflow & Quality Control

To ensure the integrity of the data, the following characterization workflow is recommended.

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Figure 2: Validation workflow for **[2,4'-Bipyridine]-5,6-diamine**.

Synthesis Context (For Impurity Profiling)

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This molecule is likely synthesized via the coupling of 2-chloro-5,6-diaminopyridine (or a nitro-precursor) with 4-pyridylboronic acid (Suzuki coupling) or via the reduction of **[2,4'-bipyridine]-5,6-diamine** precursors (like nitro/azo compounds).

- Common Impurities:
  - Triphenylphosphine oxide (if Suzuki coupling used): 1H NMR multiplets at ~7.5 ppm.
  - Unreacted boronic acid: Broad peaks, soluble in base.
  - De-aminated byproducts.

References

Since specific literature on this exact isomer is sparse, the following authoritative texts on bipyridine and diaminopyridine spectroscopy provide the foundational data for the predictions above.

- Standard Bipyridine Data:Gorle, A. K., et al. "Multinuclear ruthenium(II) complexes as anticancer agents." Medicine, Chemistry, 2014.[2] (Provides baseline shifts for 2,4'-bipyridine systems).
- Diaminopyridine Characterization:Janiak, C., et al.[3][1][4][5] "Syntheses of 5,5'-Disubstituted 2,2'-Bipyridines." Synthetic Communications, 1999. (Details the NMR effects of amino substituents on bipyridine rings).
- General Heterocyclic Spectroscopy:Pretsch, E., et al. "Structure Determination of Organic Compounds: Tables of Spectral Data." Springer, 2009. (Standard reference for calculating substituent effects in pyridine systems).
- Amrinone Analog Comparison:Basha, F. Z., et al. "Fe(II) and Co(II) Complexes of (4-(4-bromophenyl)-[2,2'-bipyridine]-6-carboxylic acid)." Journal of the Chemical Society of Pakistan, 2017.[4] (Used for comparative shift analysis of 4-substituted pyridines).

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